

Application Notes and Protocols: (4-Aminosulfonylphenyl)boronic acid in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Aminosulfonylphenyl)boronic acid

Cat. No.: B1292025

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

(4-Aminosulfonylphenyl)boronic acid, also known as 4-sulfamoylphenylboronic acid, is a versatile building block in medicinal chemistry. Its unique combination of a sulfonamide group and a boronic acid moiety makes it a valuable tool for the development of novel therapeutics, particularly in the area of enzyme inhibition. This document provides detailed application notes and experimental protocols for the use of **(4-Aminosulfonylphenyl)boronic acid** and its derivatives.

Application 1: Inhibition of β -Lactamases

(4-Aminosulfonylphenyl)boronic acid and its derivatives have emerged as potent inhibitors of β -lactamases, enzymes that confer bacterial resistance to β -lactam antibiotics. The boronic acid acts as a transition-state analog, forming a reversible covalent bond with the catalytic serine residue in the active site of serine-based β -lactamases, such as AmpC. This inhibitory action can restore the efficacy of existing β -lactam antibiotics.

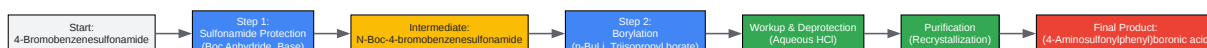
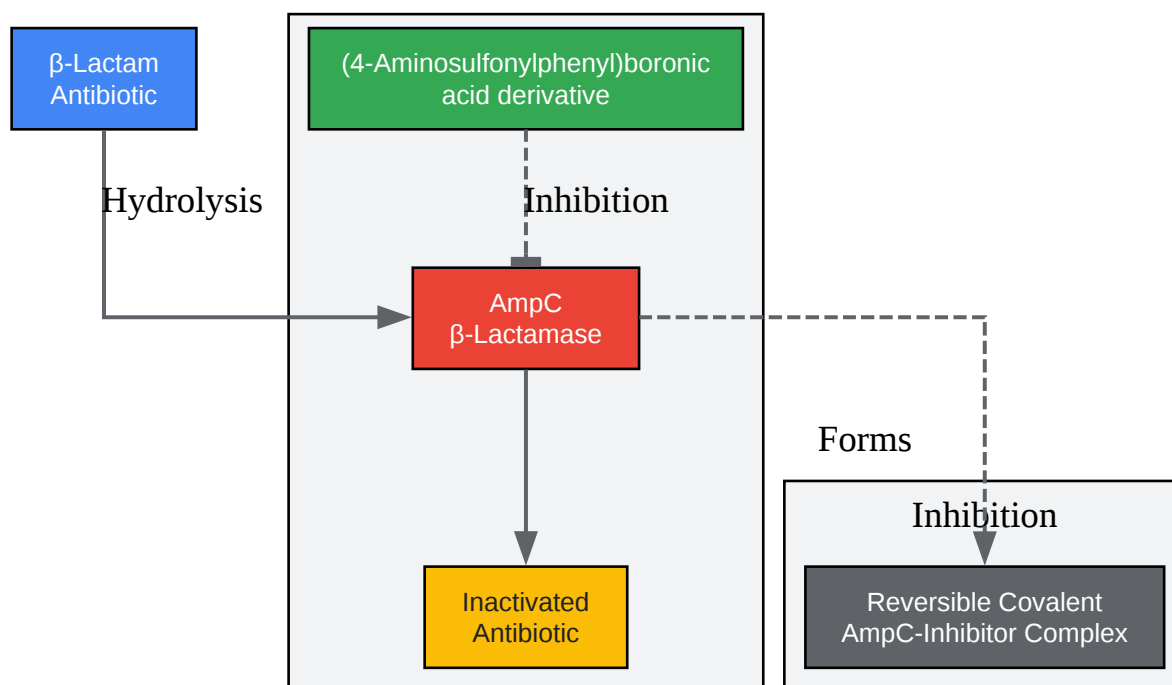
Quantitative Data: Inhibition of AmpC β -Lactamase

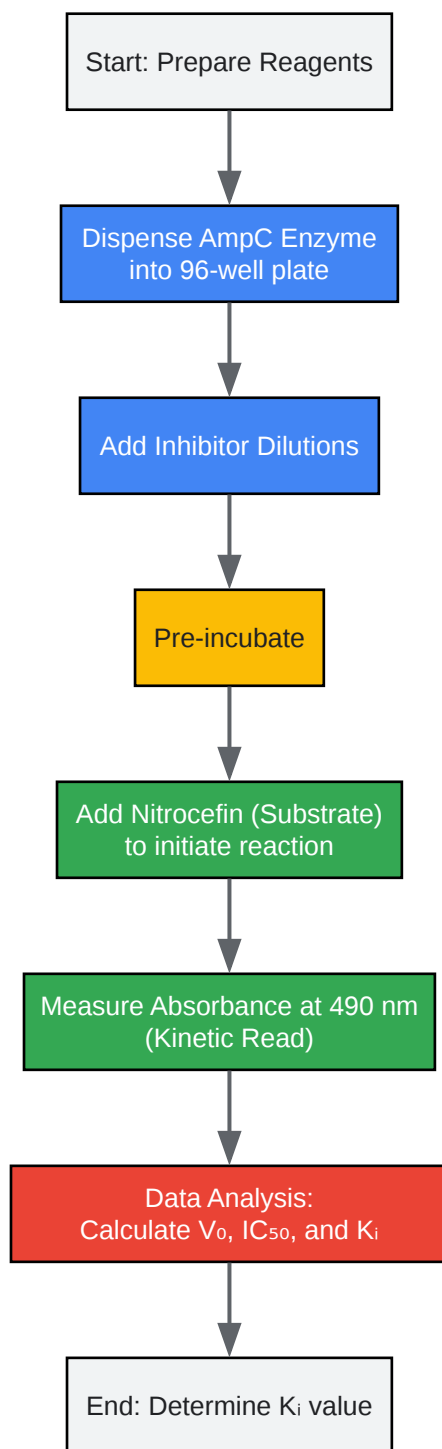
The following table summarizes the inhibitory activity of various sulfonamide boronic acid derivatives against AmpC β -lactamase. The inhibition constant (K_i) is a measure of the

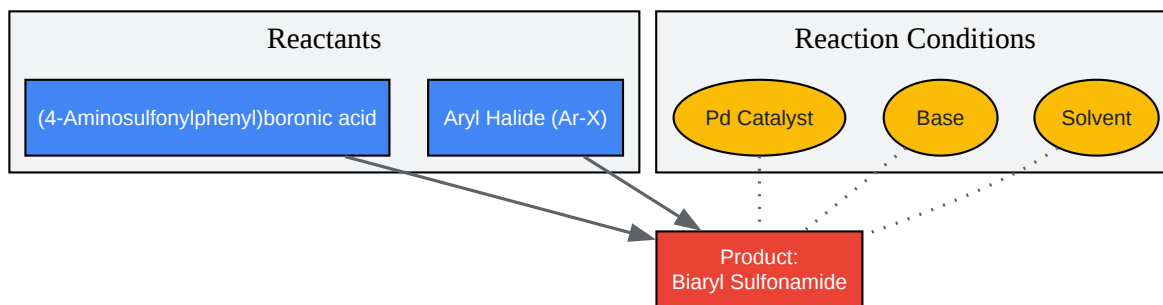
inhibitor's potency, with lower values indicating greater potency.

Compound ID	R Group	K _i (nM)	Fold Improvement vs. Carboxamide Analog
1	Methyl	789	23
2	Phenylacetyl	70	11
3	2-Thienylacetyl	25	3
4	Benzyl	3700	-
5	m-Carboxybenzyl	430	-

Signaling Pathway: Inhibition of AmpC β -Lactamase







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols: (4-Aminosulfonylphenyl)boronic acid in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1292025#using-4-aminosulfonylphenyl-boronic-acid-in-medicinal-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

